

**Compound of Interest**

Compound Name: **Sulfachlorpyridazine**  
Cat. No.: **B1682503**

Audience: Researchers, Scientists, and Drug Development Professionals

## Introduction

**Sulfachlorpyridazine** (SCP) is a sulfonamide antibiotic widely used in veterinary medicine, particularly in the swine and cattle industries, to treat and

## Physicochemical Properties and Structure

The environmental behavior of a chemical is fundamentally governed by its physical and chemical properties. **Sulfachlorpyridazine** is a synthetic or

Table 1: Physicochemical Properties of **Sulfachlorpyridazine**

Property
IUPAC Name
CAS Number
Molecular Formula
Molecular Weight
Appearance
Melting Point
Water Solubility
pKa <sub>1</sub> (Amino group)
pKa <sub>2</sub> (Sulfonamide)

| XLogP3 | 1.0 |[\[2\]](#) |

```
graph "Chemical_Structure_of_Sulfachlorpyridazine" {
    layout=neato;
    node [shape=plaintext, fontname="Arial", fontsize=12, fontcolor="#202124"];
    edge [color="#5F6368"];

    // Define molecule nodes
    N1 [label="N", pos="0,1.5!"];
    N2 [label="N", pos="-0.87,1!"];
    C1 [label="C", pos="-0.87,0!"];
    C2 [label="C", pos="0,-0.5!"];
    C3 [label="C", pos="0.87,0!"];
    C4 [label="C", pos="0.87,1!"];
    Cl [label="Cl", pos="1.73,1.5!"];
    N_sulf [label="N", pos="1.73,-0.5!"];

    N1 --- N2;
    N1 --- C1;
    N1 --- C2;
    N1 --- C3;
    N1 --- C4;
    N1 --- Cl;
    N_sulf --- N1;
```

```
H_sulf [label="H", pos="2.3,-0.1!"];
S [label="S", pos="2.5,-1.5!"];
O1 [label="O", pos="1.8,-2.4!"];
O2 [label="O", pos="3.7,-1.5!"];
C_benzene [label="", shape=none, pos="3.5,-2.7!"];
C5 [label="C", pos="4.37,-3.2!"];
C6 [label="C", pos="5.24,-2.7!"];
C7 [label="C", pos="5.24,-1.7!"];
C8 [label="C", pos="4.37,-1.2!"];
C9 [label="C", pos="3.5,-1.7!"];
C10 [label="C", pos="3.5,-2.7!"];
N_amino [label="N", pos="6.11,-3.2!"];
H1_amino [label="H", pos="6.6,-2.8!"];
H2_amino [label="H", pos="6.6,-3.6!"];
```

```
// Define bonds
N1 -- N2;
N2 -- C1;
C1 -- C2;
C2 -- C3;
C3 -- C4;
C4 -- N1;
C4 -- Cl;
C3 -- N_sulf;
N_sulf -- H_sulf;
N_sulf -- S;
S -- O1 [label="", style=double];
S -- O2 [label="", style=double];
S -- C9;
C5 -- C6;
C6 -- C7;
C7 -- C8;
C8 -- C9;
C9 -- C10;
C10 -- C5;
C6 -- N_amino;
N_amino -- H1_amino;
N_amino -- H2_amino;
```

```
// Benzene ring double bonds
edge [style=solid];
C5 -- C10 [style=double];
C7 -- C8 [style=double];
C6 -- C7 [style=solid];
C8 -- C9 [style=solid];
C9 -- C10 [style=solid];
C5 -- C6 [style=solid];
```

```
// Pyridazine ring double bonds
N1 -- C4 [style=solid];
C1 -- C2 [style=double];
C3 -- C4 [style=solid];
N2 -- C1 [style=solid];
N1 -- N2 [style=double];
C2 -- C3 [style=solid];

}
```

Caption: Electrochemical degradation pathway of SCP via hydroxyl radical attack.

## Biotic Degradation

The role of biodegradation in the removal of SCP appears to be less significant than abiotic pathways, especially in aquatic environments.

Simulation tests, such as the OECD 308 (Aerobic and Anaerobic Transformation in Aquatic Sediment Systems), are used to study the biodegradation of SCP.

## Environmental Mobility and Sorption

The mobility of SCP in the environment, particularly its potential to leach from soil into groundwater, is governed by its physicochemical properties and interactions with the environment.

Sorption is influenced by the physicochemical properties of both SCP and the soil. Key factors include:

•

Soil pH: As pH affects the speciation of SCP ( $pK_{a2} \approx 5.5-5.9$ ), sorption coefficients are generally greater in acidic soils.

•

Organic Carbon (OC) Content: A primary driver for sorption, with higher OC content leading to greater retention of SCP.

- 

Clay Content & Cation Exchange Capacity (CEC): Positively correlated with sorption.[12]

Batch equilibrium experiments are used to determine sorption coefficients ( $K_d$ ) and Freundlich adsorption coe

Table 3: Soil Sorption Coefficients of **Sulfachlorpyridazine** in Brazilian Soils[3]

Soil Type	Organic Carbon (%)	Clay (%)	pH (CaCl <sub>2</sub> )	$K_d$ (cm <sup>3</sup> /g)	$K_F$ (μg <sup>1-1/n</sup> (cm <sup>3</sup> ) <sup>1/n</sup> g <sup>-1</sup> )
Sandy Soil (N1)	1.1	12	4.4	1.00	1.89
Clay Soil (S1)	1.3	43	4.3	2.15	2.68
Clay Soil (S2)	1.9	43	4.8	3.33	4.09
Clay Soil (N2)	2.8	34	4.5	4.48	5.63

The generally low  $K_d$  values confirm the high potential mobility of SCP in soils, especially those with low o

## Ecotoxicity Profile

The presence of SCP and its transformation products in the environment can pose a risk to non-target organisms:

- 

Aquatic Toxicity: Undiluted leachate from SCP-contaminated soil has been shown to be highly toxic to the cri

- 

Terrestrial Toxicity: SCP shows limited effects on soil invertebrates like the earthworm *Eisenia foetida*. Ho

Table 4: Ecotoxicity of **Sulfachlorpyridazine** and its Leachates

Organism/System	Endpoint	Concentration	Effect	Reference(s)
Daphnia magna (Crustacean)	Acute Immobilization	Undiluted leachate from 100 mg/kg soil	100% mortality	
Chlorella vulgaris (Green Algae)	Growth	Not specified	No significant effects	-
Rainbow Trout Cell Lines (RTG-2, RTL-W1)	Viability	Not specified	No significant effects	-
Eisenia foetida (Earthworm)	Mortality (21 days)	Up to 100 mg/kg	No mortality observed (LC50 > 100 mg/l)	
Soil Microorganisms	Enzymatic Activity	1 mg/kg	Reversible effects	-
Soil Microorganisms	Enzymatic Activity	100 mg/kg	Non-reversible effects	-
Brassica napus, Vicia sativa (Plants)	Elongation & Biomass	100 mg/kg	Significant reduction	-
Vibrio fischeri (Bacteria)	Luminescence Inhibition	During electro-Fenton treatment	Increased toxicity	

## Key Experimental Protocols

Standardized methodologies are crucial for generating comparable data on the environmental fate of SCP.

## Analytical Quantification in Environmental Matrices

The determination of SCP in complex matrices like soil, water, or tissue typically involves extraction followed by analysis.

Methodology: Solid-Liquid Extraction and LC-MS/MS Analysis

•

Sample Preparation: Homogenize soil or tissue samples. For water samples, filter through a 0.7-µm glass fiber filter.

•

Extraction:

◦ Soil/Sediment: Weigh a subsample (e.g., 2-5 g) into a centrifuge tube. Add an extraction solvent mixture (e.g., 10% methanol in water).

◦

Water: Pass a known volume (e.g., 1 L) through a Solid Phase Extraction (SPE) cartridge (e.g., Carbopak-B)

•

Sonication & Centrifugation: Vortex and sonicate the soil/solvent mixture to ensure efficient extraction. Centrifuge

•

Clean-up & Concentration:

◦

Soil Extract: The supernatant may undergo a clean-up step using dispersive SPE (dSPE) with a sorbent like

◦

SPE Cartridge: Elute the analyte from the SPE cartridge using a suitable solvent (e.g., methanol followed

•

Solvent Evaporation & Reconstitution: Evaporate the extract to dryness under a gentle stream of nitrogen. Reconstitute the sample with a small volume of

•

LC-MS/MS Analysis: Inject the reconstituted sample into the HPLC-MS/MS system. Use a C18 column with a gradient of acetonitrile and water, with a flow rate of 1 mL/min.

Caption: General workflow for the quantification of SCP in environmental samples.

## Photodegradation Assessment

Methodology: Aqueous Photolysis Study

- Solution Preparation: Prepare a stock solution of SCP in a suitable solvent and spike it into purified water.
- Irradiation: Place the solution in quartz tubes (which are transparent to UV light) in a solar simulator equipped with a UV lamp.
- Dark Control: Prepare identical samples and keep them in the dark to assess for non-photolytic degradation.
- Sampling: At predetermined time intervals, withdraw aliquots from both irradiated and dark control samples.
- Analysis: Immediately analyze the samples for the concentration of SCP using HPLC-UV or LC-MS/MS.
- Data Analysis: Plot the natural logarithm of the concentration versus time. The degradation rate constant ( $k$ ) can be calculated from the slope of the linear fit.

Caption: Experimental workflow for a photodegradation study.

## Biodegradation Assessment (OECD 308)

Methodology: Water-Sediment Simulation Test

- System Setup: Collect intact water-sediment cores from a natural source. Allow the systems to acclimate in 1
- Test Substance Application: Apply  $^{14}\text{C}$ -labeled SCP to the water phase of the test systems. The use of a radioisotope is required for detection.
- Incubation: Incubate the systems in the dark at a constant temperature for a period of up to 100 days. For a
- Sampling: At various time points, sacrifice replicate test systems. Separate the water and sediment phases.
- Analysis:
  - Water Phase: Analyze directly for the parent compound and transformation products using HPLC with radiochemical detection.
  - Sediment Phase: Perform sequential extractions with solvents of increasing polarity to recover the parent compound and transformation products.

- Mineralization: Trap evolved  $^{14}\text{CO}_2$  to quantify the extent of complete biodegradation.
- Non-Extractable Residues (NER): Combust the extracted sediment to quantify the amount of radioactivity str
- Data Analysis: Determine the dissipation half-lives (DT50) in the water, sediment, and total system. Identif

Caption: Workflow for an OECD 308 biodegradation study.

## **Soil Sorption/Desorption (Batch Equilibrium)**

Methodology: OECD Guideline 106

•

Soil Preparation: Use characterized, air-dried, and sieved (<2 mm) soil. [\[20\]](#)

- Preliminary Test (Tier 1): Determine the optimal soil-to-solution ratio, equilibration time, and stability conditions.
- Equilibration (Adsorption): Prepare a series of centrifuge tubes with a known mass of soil and a known volume of aqueous solution.
- Separation: Centrifuge the tubes at high speed to separate the soil from the aqueous solution.[\[23\]](#)
- Analysis: Carefully remove an aliquot of the supernatant (aqueous phase) and analyze for the concentration of the analyte.
- Data Analysis: Calculate the soil-water distribution coefficient ( $K_d$ ). Plot the sorbed concentration versus the total concentration to determine the distribution coefficient.

Caption: Workflow for an OECD 106 batch equilibrium sorption study.

## Conclusion

The environmental fate of **Sulfachlorpyridazine** is multifaceted and dictated by the interplay of several processes:

- Primary Degradation: Abiotic photodegradation is the most rapid and significant pathway for SCP removal in soil.
- Secondary Degradation: Biotic degradation by soil microorganisms, particularly *Acinetobacter* and *Escherichia coli*, contributes to its removal.

Mobility: SCP exhibits low to moderate sorption in soils, indicating a potential for leaching into groundwater.

- 

Persistence: While direct biodegradation appears slow, transformation in complex soil-sediment systems does occur.

- 

Ecotoxicity: SCP and its degradation byproducts pose a risk to certain aquatic invertebrates like Daphnia magna.

A thorough understanding of these processes, gained through standardized experimental protocols, is essential for safe handling and disposal.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Sulfachloropyridazine | C10H9ClN4O2S | CID 6634 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. scielo.br [scielo.br]
- 4. webqc.org [webqc.org]
- 5. d-nb.info [d-nb.info]
- 6. Degradation of sulfadiazine, sulfachloropyridazine and sulfamethazine in aqueous media - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. An evaluation of the OECD 308 water/sediment systems for investigating the biodegradation of pharmaceuticals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. oecd.org [oecd.org]
- 9. researchgate.net [researchgate.net]
- 10. Isolation, identification, and optimization of conditions for the degradation of four sulfonamide antibiotics and their metabolic pathways in Pseudomonas aeruginosa - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. The effect of pH and ionic strength on the sorption of sulfachloropyridazine, tylosin, and oxytetracycline to soil [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Electrochemical degradation of the antibiotic sulfachloropyridazine by hydroxyl radicals generated at a BDD anode - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Photodegradation of Sulfamethoxypyridazine in UV/Co(II)/Peroxymonosulfate System: Kinetics, Influencing Factors, Degradation Pathways, and Mechanism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. mdpi.com [mdpi.com]
- 16. Development of an HPLC method to analyze four veterinary antibiotics in soils and aqueous media and validation through fate studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. pubs.usgs.gov [pubs.usgs.gov]
- 18. agilent.com [agilent.com]
- 19. hpst.cz [hpst.cz]

- 20. OECD 106: Adsorption – Desorption using a Batch Equilibrium Method | ibacon GmbH [ibacon.com]
- 21. OECD 106: Adsorption - Desorption Using a Batch Equilibrium Method - Situ Biosciences [situbiosciences.com]
- 22. APPENDIX C: MEASUREMENT OF SORPTION (Kd) - ECETOC [ecetoc.org]
- 23. york.ac.uk [york.ac.uk]
- 24. oecd.org [oecd.org]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Environmental Fate of Sulfachlorpyridazine]. BenchChem, [2025]. [Online]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.